

# what is 7-Chloro-1-heptanol used for

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## Compound Focus: 7-Chloro-1-heptanol

CAS No.: 55944-70-2

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## A Versatile Organic Building Block

**7-Chloro-1-heptanol** is valued in organic synthesis as a **bifunctional intermediate** due to its distinct reactive sites: a terminal chlorine atom and a hydroxyl group [1]. This structure allows it to undergo various transformations, making it a flexible starting point for constructing more complex molecules [1].

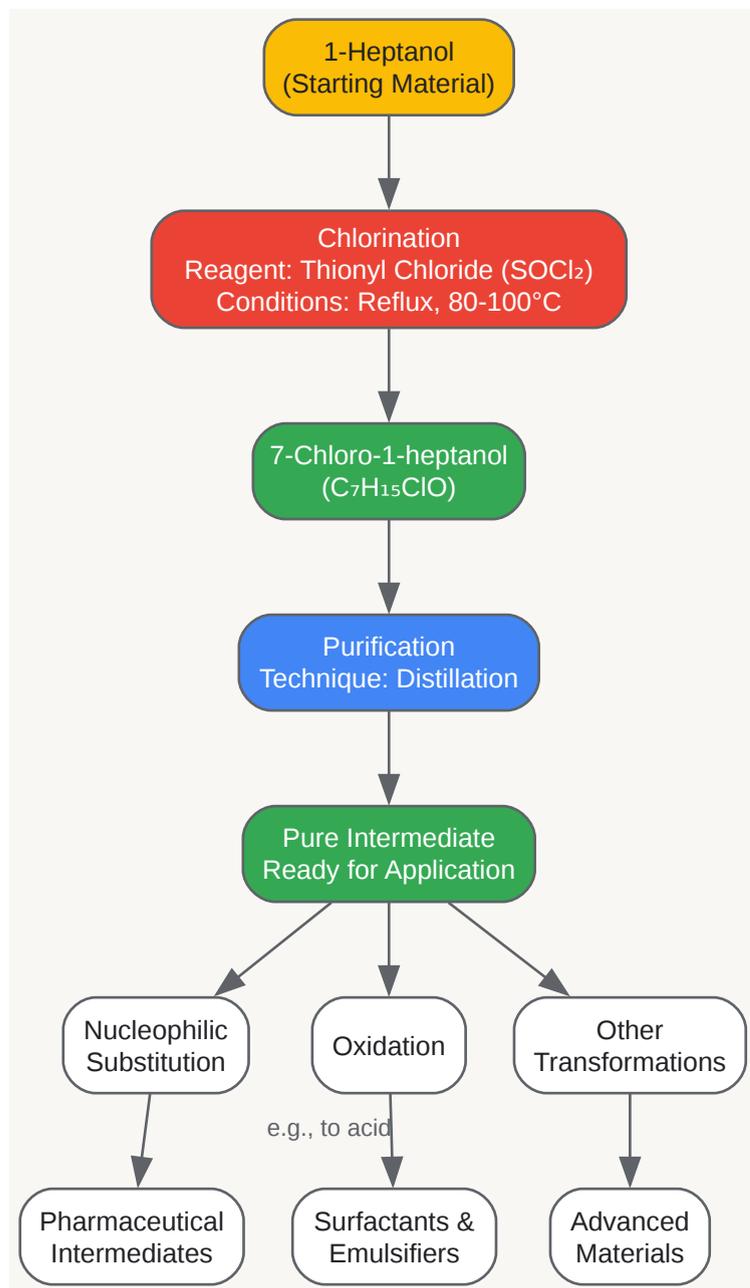
Its primary applications span several areas of chemical research and development [1] [2]:

- **Organic Synthesis & Pharmaceutical Intermediates:** Serves as a foundational building block in the multi-step synthesis of complex organic molecules, including potential pharmaceuticals.
- **Specialty Chemicals:** Its amphiphilic nature (both water-attracting and water-repelling parts) makes it suitable for producing surfactants and emulsifiers.
- **Material Science:** Researchers explore its use in modifying polymers and developing new materials with specific surface properties.
- **General Research & Development:** Its well-defined reactivity makes it a staple in R&D labs for exploring new chemical reactions and synthesizing novel compounds.

## Synthesis and Key Properties

The synthesis of **7-Chloro-1-heptanol** primarily involves the **chlorination of 1-heptanol**. The most efficient method uses thionyl chloride ( $\text{SOCl}_2$ ), which provides high yields and relatively straightforward purification due to gaseous by-products [2].

The workflow for its synthesis and subsequent application as a building block can be summarized as follows:



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*Synthesis and application pathway of 7-Chloro-1-heptanol.*

The table below compares the common synthesis routes as detailed in the search results [2]:

Starting Material	Reagent	Conditions	Yield (%)	Mechanism
1-Heptanol	Thionyl chloride (SOCl <sub>2</sub> )	Reflux, 80-100°C, 2-4 h	85-92	SNi/SN2
1-Heptanol	Phosphorus trichloride (PCl <sub>3</sub> )	Reflux, 70-90°C, 3-6 h	78-85	SN2
7-Bromoheptanol	Lithium chloride (LiCl)	DMF, 120°C, 8-12 h	65-75	SN2 (Halogen exchange)

### Key Chemical Properties:

- **Molecular Formula:** C<sub>7</sub>H<sub>15</sub>ClO [3] [2]
- **Molecular Weight:** 150.64 g/mol [2]
- **CAS Number:** 55944-70-2 [2]
- **Reactivity:** The chlorine atom is susceptible to **nucleophilic substitution**, allowing the formation of derivatives. The hydroxyl group can be oxidized or participate in hydrogen bonding [2].

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## References

1. 7-Chloro-1-heptanol: A Versatile Building Block in Organic ... [nbinno.com]
2. Buy 7-Chloro-1-heptanol | 55944-70-2 [smolecule.com]
3. 1-Heptanol, 7-chloro- | C<sub>7</sub>H<sub>15</sub>ClO | CID 91952 - PubChem - NIH [pubchem.ncbi.nlm.nih.gov]

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